

An In-depth Technical Guide to 3-(Benzyloxy)-2-chlorobenzaldehyde

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Compound of Interest

Compound Name: 3-(Benzyloxy)-2-chlorobenzaldehyde

CAS No.: 1234323-23-9

Cat. No.: B582321

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Benzyloxy)-2-chlorobenzaldehyde is an aromatic organic compound that serves as a crucial intermediate in the synthesis of a wide range of pharmaceuticals and agrochemicals.^[1] Its unique molecular architecture, featuring a chlorinated benzene ring, an aldehyde group, and a benzyloxy substituent, provides a versatile platform for synthetic transformations.^[1] This guide offers a comprehensive overview of its chemical properties, synthesis, and applications, with a particular focus on its relevance in medicinal chemistry and drug discovery.

Molecular Profile

A thorough understanding of the fundamental molecular characteristics of **3-(Benzyloxy)-2-chlorobenzaldehyde** is essential for its effective application in research and synthesis.

Chemical Formula and Molecular Weight

The chemical formula for **3-(Benzyloxy)-2-chlorobenzaldehyde** is $C_{14}H_{11}ClO_2$.^{[1][2][3]} This composition gives it a molecular weight of approximately 246.69 g/mol.^{[1][2][3]}

Chemical Structure

The structure of **3-(Benzyloxy)-2-chlorobenzaldehyde** is characterized by a benzaldehyde core with a chlorine atom at the 2-position and a benzyloxy group at the 3-position.

Structural Identifiers:

- IUPAC Name: 2-chloro-3-(phenylmethoxy)benzaldehyde^[1]
- CAS Number: 1234323-23-9^{[1][2][3]}
- SMILES: C1=CC=C(C=C1)COC2=CC=CC(=C2Cl)C=O^[1]
- InChI Key: CYCVVBJOXNIVMC-UHFFFAOYSA-N^[1]

Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	$C_{14}H_{11}ClO_2$	^{[1][2][3]}
Molecular Weight	246.69 g/mol	^{[1][2][3]}
Physical Form	Solid	
Purity	≥95%	^[3]
Storage Temperature	Refrigerator	

Synthesis of 3-(Benzyloxy)-2-chlorobenzaldehyde

The synthesis of **3-(Benzyloxy)-2-chlorobenzaldehyde** can be achieved through several established routes in organic chemistry. The choice of method often depends on the availability of starting materials, desired yield, and scalability.

Synthetic Pathways Overview

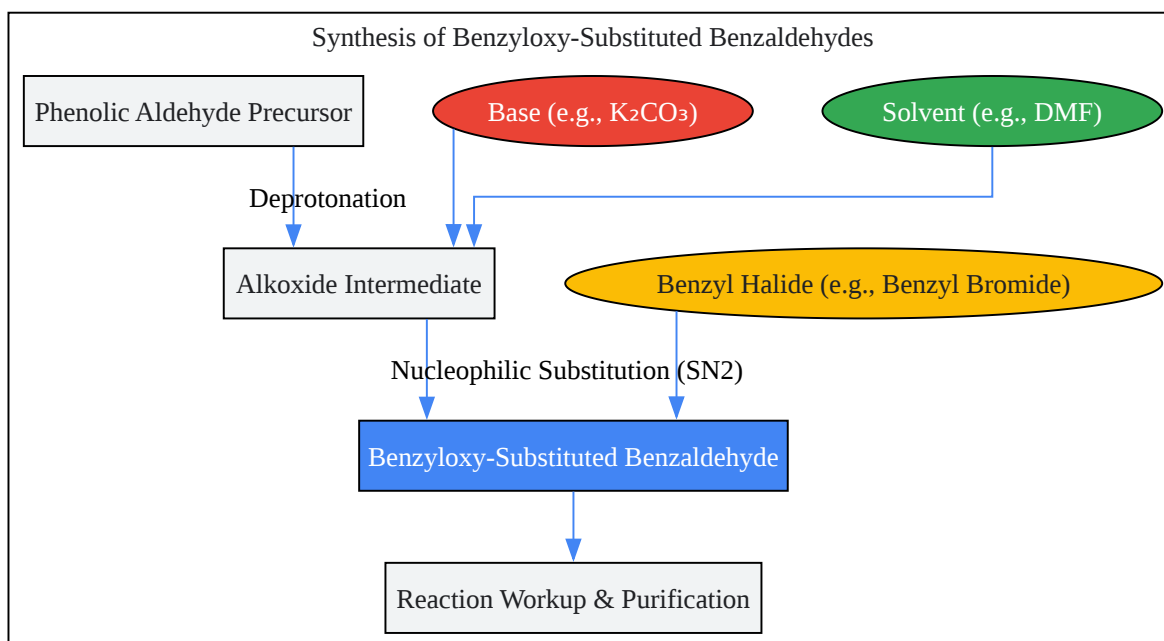
Several strategies can be employed for the synthesis of this compound:

- Direct Chlorination: This involves the chlorination of 3-benzyloxybenzaldehyde.[\[1\]](#)
- Coupling Reactions: Catalytic coupling of benzyloxybenzaldehyde with a chlorinated aromatic compound.[\[1\]](#)
- Functional Group Transformations: Conversion of other functional groups on a pre-existing chloro-benzyloxy scaffold into an aldehyde.[\[1\]](#)

The benzyloxy group is typically introduced via Williamson ether synthesis, reacting a phenolic precursor with benzyl halide in the presence of a base.[\[1\]](#)

Illustrative Synthetic Workflow

The following diagram outlines a generalized workflow for the synthesis of benzyloxy-substituted benzaldehyde derivatives.



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Caption: Generalized workflow for the O-alkylation step in the synthesis of benzyloxybenzaldehyde derivatives.

Example Experimental Protocol: O-Alkylation

This protocol is adapted from a general procedure for the synthesis of benzyloxybenzaldehyde derivatives.[4]

Materials:

- Phenolic starting material (e.g., 2-chloro-3-hydroxybenzaldehyde) (1.0 eq.)
- Potassium carbonate (K_2CO_3) (1.5 eq.)
- Benzyl halide (e.g., benzyl bromide) (1.0 eq.)

- Dimethylformamide (DMF) (10 mL)
- Water
- Ethanol

Procedure:

- To a solution of the phenolic starting material in DMF, add potassium carbonate.
- Add the benzyl halide to the solution.
- Stir the resulting solution overnight at 70°C.
- After the reaction is complete, reduce the volume of DMF by evaporation under vacuum.
- Add 20 mL of water to the resulting solution to induce precipitation.
- Filter the precipitate, dry it, and recrystallize from ethanol to afford the desired **3-(Benzyloxy)-2-chlorobenzaldehyde**.

Applications in Research and Development

3-(Benzyloxy)-2-chlorobenzaldehyde is a valuable building block in medicinal chemistry and materials science due to its versatile chemical handles.

Medicinal Chemistry and Drug Discovery

The primary application of this compound is as an intermediate in the synthesis of novel therapeutic agents.^[1] The presence of the aldehyde allows for a variety of chemical transformations, including Wittig reactions, aldol condensations, and the formation of Schiff bases, leading to diverse bioactive molecules.^[5]

- Scaffold for Drug Discovery: The core structure serves as a scaffold for developing new drugs.^[1] Modifications to the benzyloxy group or the aromatic ring can lead to molecules with specific biological activities.^[1]

- Antimicrobial Agents: Derivatives are being explored for their potential as new antimicrobial compounds.^[1]
- Anticancer Research: Benzyloxybenzaldehyde derivatives have been investigated as inhibitors of enzymes like aldehyde dehydrogenase (ALDH), which is implicated in cancer stem cells and chemoresistance.^{[4][5]}

Organic Synthesis and Materials Science

Beyond pharmaceuticals, this compound has potential applications in other areas of chemical science.

- Precursor Molecule: The benzyloxy group can be selectively removed, allowing for further functionalization at the 3-position for the synthesis of complex organic molecules.^[1]
- Organic Optoelectronic Materials: The aromatic structure and aldehyde group suggest potential use in developing materials for organic light-emitting diodes (OLEDs) and organic solar cells.^[1]
- Coordination Chemistry: The aldehyde group can act as a ligand to form coordination complexes with metal ions, which could be useful in designing new catalysts or functional materials.^[1]

Safety and Handling

Proper safety precautions are essential when handling **3-(Benzyloxy)-2-chlorobenzaldehyde** and related compounds.

Hazard Identification

Based on safety data for similar chlorinated benzaldehydes, this compound should be handled with care. It may be harmful if swallowed and can cause irritation to the eyes, respiratory system, and skin.^[6]

- Pictograms: GHS07 (Exclamation Mark)
- Signal Word: Warning

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[7]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray)

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear chemical safety goggles, gloves, and a lab coat. [6][8] In case of insufficient ventilation, use a suitable respirator.[6]
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood. [2]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[2][6] Keep away from incompatible materials such as strong oxidizing agents.[6][8]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][9] Seek medical attention.[9]
- Skin Contact: Immediately remove all contaminated clothing and flush skin with plenty of water.[6][10]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[9] Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[9] Seek immediate medical attention.

Conclusion

3-(Benzyloxy)-2-chlorobenzaldehyde is a compound of significant interest to the scientific community, particularly those involved in synthetic organic chemistry and drug development. Its defined molecular formula and weight, coupled with its versatile reactivity, make it a valuable precursor for a wide array of complex molecules. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective and responsible use in the laboratory.

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